

## Personal protective equipment for handling Citronellol-d6

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## Essential Safety and Handling Guide for Citronellol-d6

This guide provides immediate, essential safety and logistical information for the handling of **Citronellol-d6** in a laboratory setting. The following procedures are based on established safety protocols for Citronellol and are intended for researchers, scientists, and drug development professionals.

# Hazard Identification and Personal Protective Equipment (PPE)

**Citronellol-d6**, being chemically analogous to Citronellol, is classified as a combustible liquid that can cause skin and serious eye irritation. It may also cause an allergic skin reaction.[1][2] Therefore, stringent adherence to PPE protocols is mandatory.

Summary of Required Personal Protective Equipment



PPE Category	Item	Specifications
Eye and Face Protection	Safety Goggles or Glasses	Must be chemical splash- resistant and compliant with OSHA 29 CFR 1910.133 or European Standard EN166.[3] [4] A face shield may be necessary in situations with a higher risk of splashing.
Hand Protection	Chemical-Resistant Gloves	Nitrile, butyl, or neoprene gloves are recommended for good protection against both dry and liquid forms. Always use unlined, elbow-length gloves.
Body Protection	Laboratory Coat or Protective Suit	A clean, dry protective suit or lab coat covering the entire body from wrists to ankles is required.
Respiratory Protection	Respirator	A NIOSH/MSHA or European Standard EN 149 approved respirator should be used if ventilation is inadequate or if irritation is experienced.

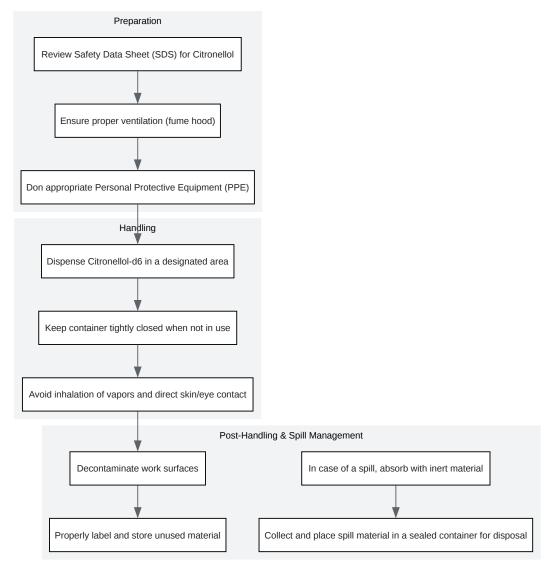
## **Operational Plan for Safe Handling**

Safe handling of **Citronellol-d6** requires a controlled environment and adherence to systematic procedures to minimize exposure risk.

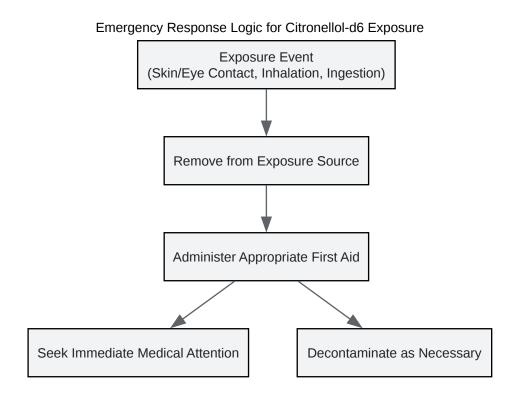
Experimental Workflow for Handling Citronellol-d6



#### Workflow for Safe Handling of Citronellol-d6







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